

Application of C18-Ceramide-d3 in Apoptosis Research

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Compound of Interest

Compound Name: C18-Ceramide-d3

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Application Note ID: AN-2025-12-08-01

Introduction

Ceramides are a class of bioactive sphingolipids that play a crucial role as second messengers in various cellular signaling pathways, including proliferation, senescence, and apoptosis.^{[1][2]} The specific biological outcome is often dependent on the acyl chain length of the ceramide molecule. C18-ceramide, synthesized by ceramide synthase 1 (CerS1), has been increasingly recognized for its potent pro-apoptotic functions in various cancer cell lines, making it a significant area of interest in cancer research and drug development.^{[3][4][5]} In contrast, other ceramide species, such as C16-ceramide, may promote cell survival.^{[3][5]}

The study of endogenous C18-ceramide dynamics during apoptosis requires sensitive and specific analytical methods. The use of stable isotope-labeled internal standards, such as **C18-Ceramide-d3**, is essential for accurate quantification by mass spectrometry. This application note provides an overview of the role of C18-ceramide in apoptosis and detailed protocols for its analysis using **C18-Ceramide-d3** as an internal standard.

Role of C18-Ceramide in Apoptosis

C18-ceramide has been demonstrated to be a key mediator of apoptosis induced by various stimuli, including chemotherapeutic agents and radiation.^[6] Its accumulation within the cell can trigger cell death through multiple pathways:

- **Mitochondrial Apoptosis:** C18-ceramide can accumulate on the outer mitochondrial membrane, leading to lethal mitophagy, a process of mitochondrial elimination that results in caspase-dependent apoptosis.[3] It can also form channels in the mitochondrial outer membrane, facilitating the release of pro-apoptotic proteins.[7]
- **Caspase Activation:** Increased levels of C18-ceramide have been shown to activate the caspase cascade, particularly caspase-9 and caspase-3, leading to the execution phase of apoptosis.[3]
- **ER Stress and Autophagy:** In some cellular contexts, the overexpression of CerS1 or treatment with exogenous C18-ceramide can induce endoplasmic reticulum (ER) stress and lethal autophagy, contributing to cell death.[4]

The selective induction of C18-ceramide is a promising strategy in cancer therapy. For instance, treatment of head and neck squamous cell carcinoma (HNSCC) and chronic myeloid leukemia (CML) cells with chemotherapeutic agents like gemcitabine, doxorubicin, and imatinib has been shown to specifically increase C18-ceramide levels, leading to apoptosis.[3]

Quantitative Data Summary

The following tables summarize quantitative data from studies investigating the role of C18-ceramide in apoptosis.

Table 1: Induction of C18-Ceramide by Apoptotic Stimuli

Cell Line	Treatment	Fold Increase in C18-Ceramide	Reference
U2OS	Daunorubicin (8 hours)	~2.5-fold	[1]
U2OS	Mitomycin C (8 hours)	~1.5-fold	[1]
U2OS	TNF- α	~5-fold	[1]

Table 2: Effect of C18-Ceramide on Apoptosis

Cell Line	Treatment	% Increase in Apoptosis	Reference
PC-3	C18-ceramide	3.6 ± 0.6%	[8]

Experimental Protocols

Protocol 1: Quantification of Endogenous C18-Ceramide using C18-Ceramide-d3 by LC-MS/MS

This protocol describes the extraction and quantification of endogenous C18-ceramide from cultured cells, using **C18-Ceramide-d3** as an internal standard for accurate measurement by liquid chromatography-tandem mass spectrometry (LC-MS/MS).

Materials:

- Cultured cells (e.g., U2OS, PC-3)
- Apoptosis-inducing agent (e.g., daunorubicin, TNF- α)
- Phosphate-buffered saline (PBS), ice-cold
- Methanol:Chloroform (1:2, v/v), ice-cold
- **C18-Ceramide-d3** internal standard solution (in a suitable solvent like methanol)
- Acetonitrile with 0.1% formic acid and 25 mM ammonium acetate (Mobile Phase)
- Reversed-phase HPLC column (e.g., Pursuit 3 Diphenyl, 50 x 2.0 mm)[1][9]
- Tandem mass spectrometer with electrospray ionization (ESI) source

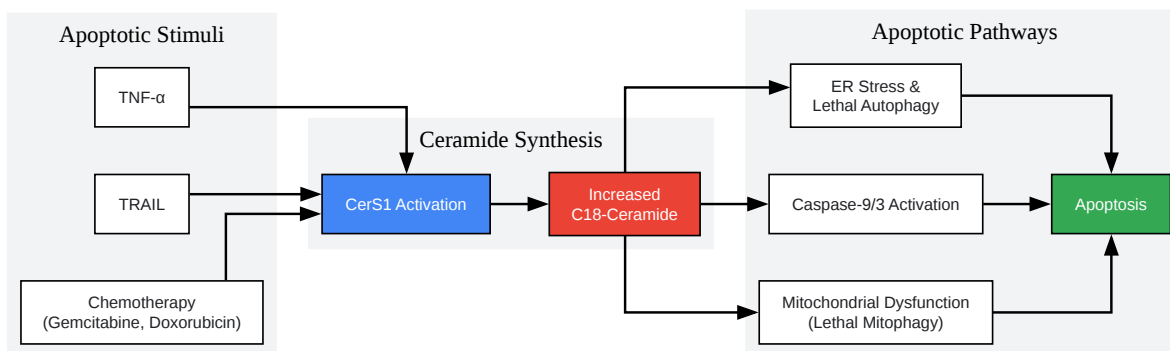
Procedure:

- Cell Culture and Treatment:
 - Plate cells at a desired density and allow them to adhere overnight.

- Treat cells with the apoptosis-inducing agent or vehicle control for the desired time period.
- Cell Harvesting and Lipid Extraction:
 - Aspirate the culture medium and wash the cells twice with ice-cold PBS.
 - Scrape the cells into a known volume of ice-cold PBS and centrifuge to pellet.
 - Resuspend the cell pellet in a known volume of PBS.
 - Add a known amount of **C18-Ceramide-d3** internal standard to each sample.
 - Perform a double lipid extraction by adding ice-cold methanol:chloroform (1:2, v/v). Vortex vigorously and incubate on ice.
 - Centrifuge to separate the phases. Collect the lower organic phase containing the lipids.
 - Repeat the extraction on the remaining aqueous phase and combine the organic extracts.
 - Dry the lipid extract under a stream of nitrogen gas.
- Sample Preparation for LC-MS/MS:
 - Reconstitute the dried lipid extract in a suitable volume of the mobile phase.
 - Centrifuge to pellet any insoluble material.
- LC-MS/MS Analysis:
 - Inject the supernatant onto the reversed-phase HPLC column.
 - Perform chromatographic separation using an appropriate gradient of the mobile phase.
 - Detect the ceramides using the mass spectrometer in positive ion mode with multiple reaction monitoring (MRM).
 - Monitor the specific precursor-to-product ion transitions for endogenous C18-ceramide and the **C18-Ceramide-d3** internal standard.

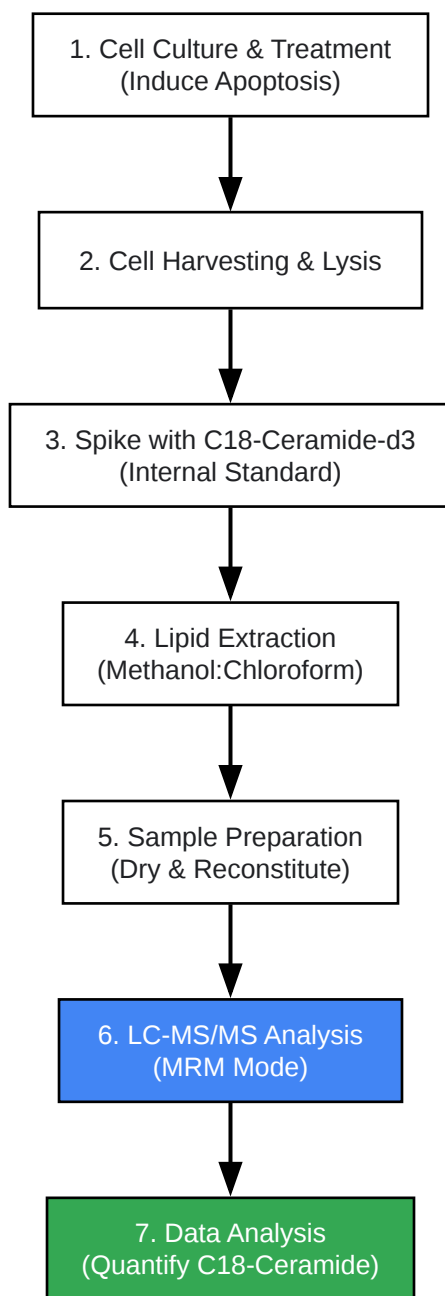
- Data Analysis:
 - Integrate the peak areas for both endogenous C18-ceramide and **C18-Ceramide-d3**.
 - Calculate the ratio of the peak area of endogenous C18-ceramide to the peak area of **C18-Ceramide-d3**.
 - Quantify the amount of endogenous C18-ceramide by comparing the area ratio to a standard curve generated with known amounts of C18-ceramide and a fixed amount of **C18-Ceramide-d3**.
 - Normalize the ceramide levels to total protein or inorganic phosphate content of the original cell lysate.[6]

Visualizations



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Caption: C18-Ceramide Signaling Pathway in Apoptosis.



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Caption: Workflow for C18-Ceramide Quantification.

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